

(4-Bromo-3-methylphenyl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (4-Bromo-3-methylphenyl)methanol

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An In-depth Technical Guide to **(4-Bromo-3-methylphenyl)methanol**

This guide provides comprehensive technical information on **(4-Bromo-3-methylphenyl)methanol**, a versatile reagent in organic synthesis, particularly for researchers, scientists, and professionals in drug development.

Core Compound Data

(4-Bromo-3-methylphenyl)methanol, also known as 4-bromo-3-methylbenzyl alcohol, is a substituted aromatic alcohol. Its structure, featuring a bromine atom and a methyl group on the phenyl ring, makes it a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^[1]

Chemical and Physical Properties

The fundamental properties of **(4-Bromo-3-methylphenyl)methanol** are summarized in the table below for quick reference.

Property	Value	Citations
Molecular Formula	C ₈ H ₉ BrO	[2][3]
Molecular Weight	201.06 g/mol	[2]
Monoisotopic Mass	199.98368 Da	[2]
CAS Number	149104-89-2	[1][2]
Appearance	White low melting crystalline solid	[1]
Melting Point	30-35 °C	[1]
IUPAC Name	(4-bromo-3-methylphenyl)methanol	[2]
SMILES	<chem>CC1=C(C=CC(=C1)CO)Br</chem>	[2]
InChIKey	HBSHHYYUASJVCG-UHFFFAOYSA-N	[2]

Experimental Protocols

A common method for the preparation of **(4-Bromo-3-methylphenyl)methanol** involves the reduction of the corresponding aldehyde, 4-bromo-3-methylbenzaldehyde.

Synthesis of (4-Bromo-3-methylphenyl)methanol via Reduction

This protocol details the synthesis of the target compound from 4-bromo-3-methylbenzaldehyde.

Materials:

- 4-bromo-3-methylbenzaldehyde
- Sodium borohydride (NaBH₄)
- Methanol (MeOH)

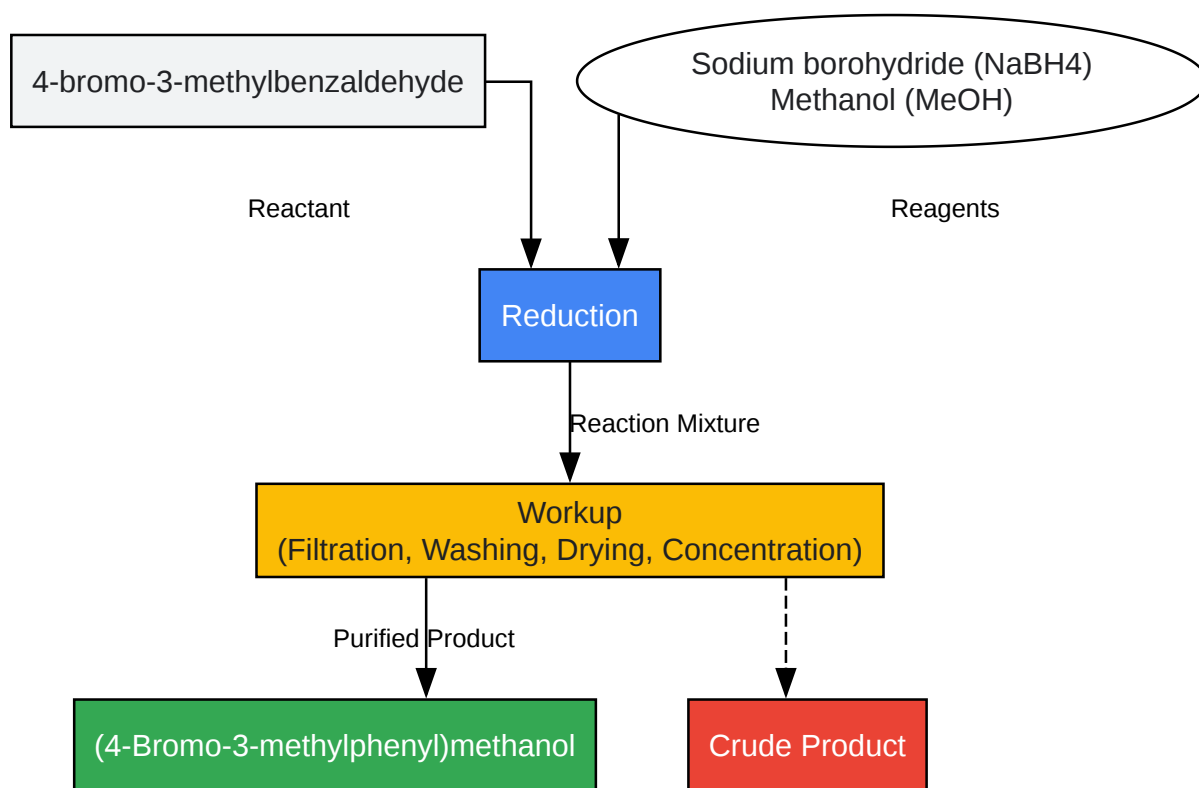
- Ethyl acetate (EtOAc)
- Saturated saline solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Diatomaceous earth

Procedure:

- Dissolve 4-bromo-3-methylbenzaldehyde in methanol.
- Slowly add sodium borohydride to the solution.
- Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Remove insoluble material by filtration through diatomaceous earth, washing the solid residue with ethyl acetate.
- Combine the filtrates and wash with a saturated saline solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the crude product, 4-bromo-3-methylbenzyl alcohol.^[4]
- The crude product can often be used in subsequent reactions without further purification.^[4]

Visualized Synthesis Workflow

The following diagram illustrates the synthesis pathway described in the experimental protocol.



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Caption: Synthesis of **(4-Bromo-3-methylphenyl)methanol**.

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